

Application Note: Infrared Spectroscopic Characterization of Ethyl 2-hydroxy-5-methylbenzoate

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Compound of Interest

Compound Name: *Ethyl 2-hydroxy-5-methylbenzoate*

CAS No.: 34265-58-2

Cat. No.: B1330167

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Unveiling Molecular Structure through Vibrational Spectroscopy

Ethyl 2-hydroxy-5-methylbenzoate is a salicylate derivative, a class of compounds with significant relevance in pharmaceuticals and chemical synthesis.^{[1][2]} As an aromatic ester containing a hydroxyl group, its precise structural characterization is paramount for quality control, reaction monitoring, and physicochemical property assessment. Fourier-Transform Infrared (FTIR) spectroscopy is a powerful, non-destructive analytical technique that provides invaluable insights into the molecular structure of a compound by probing its vibrational modes.^[3] This application note provides a detailed guide to the characteristic IR absorption peaks of **Ethyl 2-hydroxy-5-methylbenzoate**, explains the underlying principles of its unique spectral features, and presents a robust protocol for acquiring high-quality data using Attenuated Total Reflectance (ATR)-FTIR.

The Molecular Basis of the IR Spectrum: Functional Groups and Intramolecular Interactions

The infrared spectrum of **Ethyl 2-hydroxy-5-methylbenzoate** is dictated by the vibrational frequencies of its constituent functional groups. The key to a precise interpretation lies not only in identifying these groups but also in understanding how their spatial arrangement influences their spectral signatures.

The primary functional groups are:

- Phenolic Hydroxyl (-OH): Attached directly to the aromatic ring.
- Aromatic Ester (C=O, C-O): Comprising a carbonyl group and two C-O single bonds.
- Aromatic Ring (C=C, C-H): The benzene core.
- Aliphatic Groups (C-H): From the ethyl and methyl substituents.

A critical structural feature of this molecule, and other salicylates, is the ortho positioning of the hydroxyl and ester groups. This arrangement facilitates strong intramolecular hydrogen bonding between the hydrogen of the phenolic -OH and the oxygen of the ester C=O. This non-covalent interaction is the dominant factor influencing the positions and shapes of the O-H and C=O stretching bands, making it a key diagnostic feature.^{[4][5][6]}

Caption: Intramolecular hydrogen bonding in **Ethyl 2-hydroxy-5-methylbenzoate**.

Summary of Characteristic IR Absorption Peaks

The following table summarizes the expected vibrational modes and their corresponding peak characteristics for **Ethyl 2-hydroxy-5-methylbenzoate**. These values are synthesized from established spectral data for phenols, aromatic esters, and specifically, salicylate derivatives.^{[6][7][8][9]}

Wavenumber (cm ⁻¹)	Vibrational Mode	Peak Intensity & Description
3300 - 2800	O-H Stretch (Intramolecular H-Bond)	Strong, very broad
3100 - 3000	C-H Stretch (Aromatic)	Medium to weak, sharp
2990 - 2850	C-H Stretch (Aliphatic)	Medium, sharp
~1680	C=O Stretch (Ester, H-Bonded)	Very Strong, sharp (diagnostic peak)
1620 - 1580	C=C Stretch (Aromatic Ring)	Medium to strong, sharp
1500 - 1450	C=C Stretch (Aromatic Ring)	Medium to strong, sharp
~1300 - 1250	C-O Stretch (Asymmetric Ester, Ar-O)	Strong, sharp
~1150 - 1100	C-O Stretch (Symmetric Ester)	Strong, sharp
Below 900	C-H Bend (Aromatic Out-of-Plane)	Medium to strong (depends on substitution pattern)

Experimental Protocol: ATR-FTIR Analysis of Neat Liquid

This protocol describes the analysis of liquid **Ethyl 2-hydroxy-5-methylbenzoate** using an ATR-FTIR spectrometer, a method that requires minimal sample preparation.[\[3\]](#)[\[10\]](#)

Instrumentation and Materials

- FTIR Spectrometer equipped with a single-reflection diamond ATR accessory.
- **Ethyl 2-hydroxy-5-methylbenzoate** sample.
- Solvent for cleaning (e.g., Isopropanol or Ethanol).
- Lint-free laboratory wipes.

Step-by-Step Procedure

- **System Preparation:** Ensure the spectrometer is powered on and has reached thermal equilibrium as per the manufacturer's guidelines.
- **ATR Crystal Cleaning:** Thoroughly clean the surface of the ATR crystal. Apply a small amount of isopropanol to a lint-free wipe and clean the crystal surface. Repeat with a dry wipe to ensure the crystal is completely dry and free of residue.[\[11\]](#)
- **Acquire Background Spectrum:** With the clean, empty ATR crystal in position, acquire a background spectrum. This crucial step measures the ambient atmosphere (H_2O , CO_2) and instrument response, which will be automatically subtracted from the sample spectrum.[\[12\]](#)
 - **Typical Parameters:** 4000–400 cm^{-1} range, 4 cm^{-1} resolution, 16-32 co-added scans.
- **Sample Application:** Place a single drop of the neat **Ethyl 2-hydroxy-5-methylbenzoate** sample directly onto the center of the ATR crystal. Ensure the crystal surface is fully covered.[\[12\]](#)
- **Acquire Sample Spectrum:** Using the same acquisition parameters as the background scan, acquire the sample spectrum.
- **Data Processing:** The instrument software will automatically perform the background subtraction, Fourier transform, and display the resulting absorbance or transmittance spectrum.
- **Post-Analysis Cleaning:** Immediately after the measurement, clean the sample from the ATR crystal using a wipe soaked in isopropanol, followed by a dry wipe. Proper cleaning prevents cross-contamination of subsequent samples.[\[11\]](#)

Caption: Workflow for ATR-FTIR analysis of a liquid sample.

Data Interpretation: A Deeper Look at the Spectrum

A detailed analysis of the spectrum provides a definitive structural fingerprint of the molecule.

- **The O-H Stretching Region (3300 - 2800 cm^{-1}):** The most telling feature in this region is the absence of a sharp, "free" hydroxyl peak around 3600 cm^{-1} . Instead, a very broad and

intense absorption band is observed, often centered around $3200\text{--}3100\text{ cm}^{-1}$. This is unequivocal evidence of strong hydrogen bonding.[5][13] The broadness arises because the intramolecular bond creates a continuum of vibrational energy states.

- The C-H Stretching Region ($3100\text{--}2850\text{ cm}^{-1}$): Two distinct sets of peaks appear here. Sharper, weaker peaks just above 3000 cm^{-1} are characteristic of C-H bonds on the aromatic ring.[7] More intense, sharp peaks just below 3000 cm^{-1} correspond to the symmetric and asymmetric stretching of the C-H bonds in the ethyl and methyl groups.[6]
- The Carbonyl (C=O) Peak ($\sim 1680\text{ cm}^{-1}$): This is typically the strongest and sharpest peak in the entire spectrum. For a typical aromatic ester without hydrogen bonding, this peak would appear between $1730\text{--}1715\text{ cm}^{-1}$. [8][9] The significant shift to a lower wavenumber ($\sim 1680\text{ cm}^{-1}$) is a direct consequence of the intramolecular hydrogen bond. The H-bond donates electron density to the carbonyl oxygen, which weakens the C=O double bond, lowers its vibrational force constant, and thus decreases the energy required to excite its stretching vibration.[14]
- The Fingerprint Region ($< 1600\text{ cm}^{-1}$): This region contains a wealth of complex, overlapping peaks unique to the molecule.
 - Aromatic C=C Stretches: Multiple sharp bands between $1620\text{--}1450\text{ cm}^{-1}$ confirm the presence of the benzene ring.[6][7]
 - C-O Stretches: Aromatic esters are known to exhibit two very strong C-O stretching bands. [8][9] For **Ethyl 2-hydroxy-5-methylbenzoate**, these are expected in the $1300\text{--}1100\text{ cm}^{-1}$ range and correspond to the asymmetric Ar-(C=O)-O and symmetric O-CH₂- vibrations. The phenolic C-O stretch also contributes to absorption in this region.

Conclusion

The IR spectrum of **Ethyl 2-hydroxy-5-methylbenzoate** is highly characteristic and provides clear, verifiable information about its molecular structure. The dominant spectral features—a significantly broadened and downshifted O-H stretch and a downshifted C=O stretch—serve as definitive proof of the intramolecular hydrogen bonding between the ortho-hydroxyl and ester functionalities. The ATR-FTIR protocol outlined here offers a rapid, reliable, and reproducible method for obtaining high-quality spectra for research, quality control, and educational purposes.

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